

N,N-Dimethyl-D6-acetamide molecular weight and formula

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Compound of Interest

Compound Name: *N,N-Dimethyl-D6-acetamide*

Cat. No.: B1459259

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In-Depth Technical Guide to N,N-Dimethyl-D6-acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties of **N,N-Dimethyl-D6-acetamide**, a deuterated isotopologue of N,N-Dimethylacetamide. This document is intended for use by professionals in research, scientific, and drug development fields, offering a detailed look at its fundamental chemical data and a hypothetical experimental workflow for its quality control.

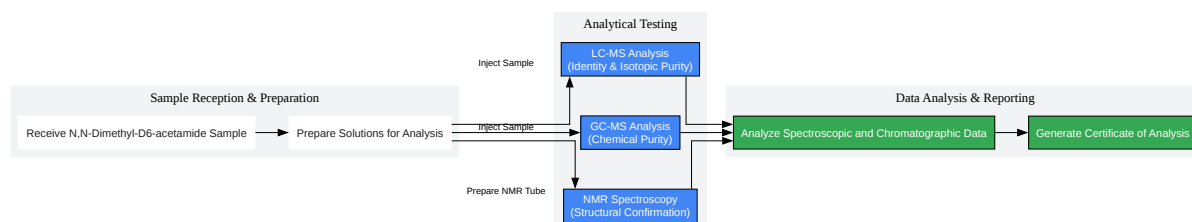
Core Molecular Data

The incorporation of six deuterium atoms into the N,N-Dimethylacetamide structure results in a predictable increase in its molecular weight. The fundamental properties of both the deuterated and non-deuterated forms are summarized below for direct comparison.

Compound	Molecular Formula	Molecular Weight (g/mol)
N,N-Dimethyl-D6-acetamide	C4D6H3NO	93.157[1][2]
N,N-Dimethylacetamide	C4H9NO	87.1204[3][4][5]

Hypothetical Experimental Workflow: Quality Control of N,N-Dimethyl-D6-acetamide

The following diagram outlines a representative experimental workflow for the quality control of **N,N-Dimethyl-D6-acetamide**, ensuring its identity, purity, and isotopic enrichment. This process is critical for applications in areas such as pharmacokinetic studies and as an internal standard in analytical chemistry.



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